

# Application Notes and Protocols for Chlorophyll c2 Extraction from Diatoms

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## Compound of Interest

Compound Name: Chlorophyll c2

Cat. No.: B1255434

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## Introduction

**Chlorophyll c2** is a key accessory pigment found in diatoms and other marine algae, playing a crucial role in photosynthesis by harvesting light energy in the blue-green region of the spectrum and transferring it to chlorophyll a.[1] Diatoms, a major group of phytoplankton, are a rich source of this pigment.[2] Beyond its biological role, **chlorophyll c2** and its derivatives are gaining interest in the pharmaceutical and drug development sectors due to their potential antioxidant, anti-inflammatory, and anticancer properties.[3][4] Notably, chlorophyll derivatives are being explored as photosensitizers in photodynamic therapy (PDT) for cancer treatment, where they can be activated by light to produce reactive oxygen species that kill cancer cells.[5][6]

These application notes provide a comprehensive protocol for the extraction, purification, and quantification of **chlorophyll c2** from diatom cultures. The methodologies are designed for researchers in both academic and industrial settings who are interested in obtaining high-purity **chlorophyll c2** for further investigation and application in drug development and other biomedical fields.

## Data Presentation

### Table 1: Chlorophyll Content in Various Diatom Species

The following table summarizes the chlorophyll content found in different diatom species, providing an overview of their potential as sources for **chlorophyll c2** extraction. Note that

many studies report the combined content of chlorophyll c1 and c2.

Diatom Species	Chlorophyll a Content (fg/cell)	Chlorophyll c1 + c2 Content (fg/cell)	Reference
Phaeodactylum tricornutum	109.99	20.16	
Extubocellulus spinifer	0.02 (as $\mu\text{g}/10^6$ cells)	-	[2]
Coscinodiscus sp.	174.4 (as $\mu\text{g}/10^6$ cells)	-	[2]
Nitzschia closterium	-	Contained only chlorophyll c2	[2]
Nitzschia bilobata	-	Contained chlorophyll c1, c2, and c3	[2]

## Experimental Protocols

This section details the step-by-step procedures for the cultivation of diatoms, extraction of pigments, and purification of **chlorophyll c2**.

### Diatom Cultivation

Objective: To produce sufficient biomass of diatoms for pigment extraction. Phaeodactylum tricornutum is a commonly used model organism.

Materials:

- Phaeodactylum tricornutum culture
- f/2 culture medium
- Sterile culture flasks
- Light source (cool white fluorescent lamps)
- Incubator or temperature-controlled room

Protocol:

- Prepare sterile f/2 culture medium according to the standard formulation.
- Inoculate the fresh medium with a healthy starter culture of *Phaeodactylum tricornutum*.
- Incubate the culture at 20°C under a 16:8 hour light:dark cycle.
- Monitor the culture growth by measuring cell density using a hemocytometer or a spectrophotometer at 750 nm.
- Harvest the cells during the exponential growth phase for optimal pigment content.

## Pigment Extraction

Objective: To efficiently extract total pigments from the diatom biomass.

Materials:

- Harvested diatom cell pellet
- Acetone (100%)
- Centrifuge and centrifuge tubes
- Vortex mixer
- Rotary evaporator

Protocol:

- Harvest the diatom culture by centrifugation at 4,000 x g for 15 minutes at 4°C. Discard the supernatant.
- To the cell pellet, add 10 volumes of 100% acetone.
- Resuspend the pellet thoroughly by vortexing.

- Incubate the suspension at 4°C for 24 hours in the dark to ensure complete pigment extraction.
- Centrifuge the extract at 4,000 x g for 15 minutes at 4°C to pellet the cell debris.
- Carefully collect the supernatant containing the pigment extract.
- Concentrate the pigment extract using a rotary evaporator at a temperature below 40°C.

## Chlorophyll c2 Purification by High-Performance Liquid Chromatography (HPLC)

Objective: To separate and purify **chlorophyll c2** from the total pigment extract.

Materials:

- Concentrated pigment extract
- HPLC system with a photodiode array (PDA) detector
- C18 reverse-phase HPLC column
- Mobile phase solvents (HPLC grade):
  - Solvent A: 80:20 (v/v) methanol: 0.5 M ammonium acetate
  - Solvent B: 90:10 (v/v) acetonitrile:water
  - Solvent C: Ethyl acetate
- **Chlorophyll c2** standard (if available for peak identification)

Protocol:

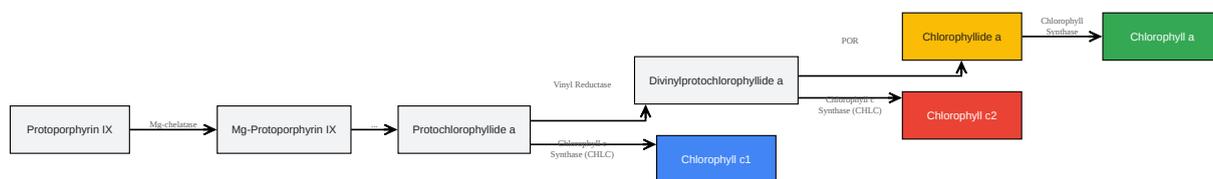
- Dissolve the dried pigment extract in a small volume of acetone.
- Filter the dissolved extract through a 0.22 µm syringe filter.
- Set up the HPLC system with a C18 column.

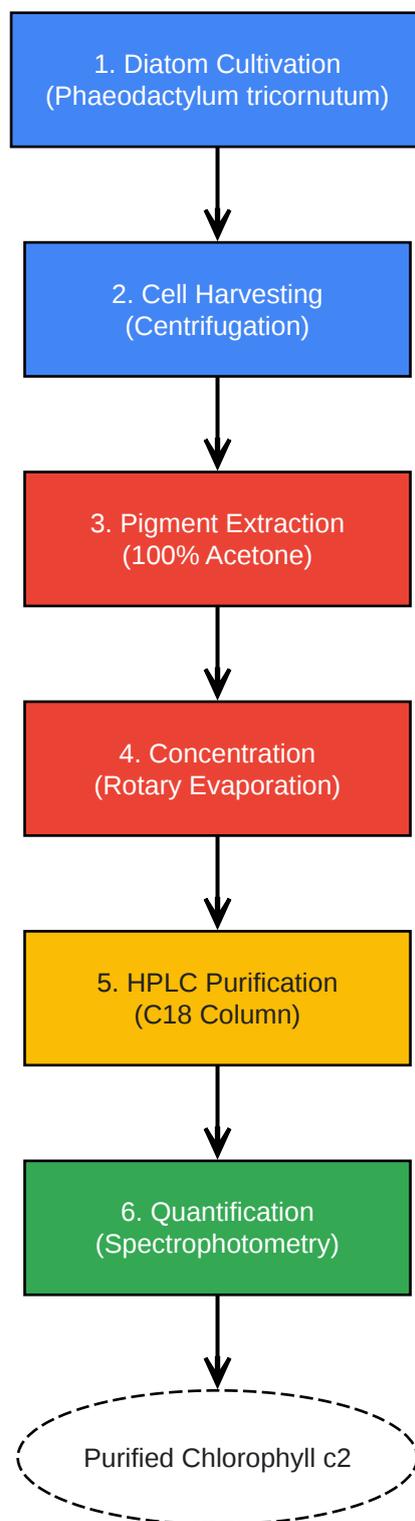
- Equilibrate the column with the initial mobile phase conditions.
- Inject the filtered sample onto the column.
- Elute the pigments using a gradient program. A typical gradient might be:
  - 0-1 min: 90% A, 10% B
  - 1-12 min: Linear gradient to 100% B
  - 12-25 min: Linear gradient to 70% B, 30% C
  - 25-30 min: Linear gradient to 100% B
  - 30-35 min: Return to initial conditions (90% A, 10% B)
- Monitor the elution profile at 440 nm and 630 nm. **Chlorophyll c2** typically elutes as a distinct peak.[7]
- Collect the fraction corresponding to the **chlorophyll c2** peak.
- Confirm the identity of the peak by comparing its retention time and absorption spectrum with a known standard or literature values. The absorption maxima for **chlorophyll c2** in acetone are approximately 450 nm, 581 nm, and 629 nm.[1]
- Evaporate the solvent from the collected fraction under a stream of nitrogen gas to obtain purified **chlorophyll c2**.

## Mandatory Visualization

### Chlorophyll c Biosynthesis Pathway in Diatoms

The biosynthesis of chlorophyll c in diatoms branches from the main chlorophyll synthesis pathway. A key enzyme, chlorophyll c synthase (CHLC), is responsible for the conversion of chlorophyllide a precursors into chlorophyll c1 and c2.[8][9]





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